

Personal protective equipment for handling (S)-3-Amino-4-hydroxybutanoic acid

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Compound of Interest

Compound Name: (S)-3-Amino-4-hydroxybutanoic acid

Cat. No.: B555628

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Essential Safety and Handling Guide for (S)-3-Amino-4-hydroxybutanoic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **(S)-3-Amino-4-hydroxybutanoic acid** in a laboratory setting. The following information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is critical to mitigate risks associated with handling **(S)-3-Amino-4-hydroxybutanoic acid**. The following table summarizes the recommended PPE based on safety data sheet guidelines.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Protection Type	Specific Recommendations	Standards
Eye and Face Protection	Wear chemical safety goggles or eyeglasses with side shields.	OSHA 29 CFR 1910.133 or European Standard EN166
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.	EC Directive 89/686/EEC and the related standard EN374
Respiratory Protection	Use a NIOSH or European Standard EN 149 approved respirator, such as a dust mask type N95 (US), especially when dust generation is likely.	OSHA 29 CFR 1910.134 or European Standard EN 149

Operational Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and ensure a safe laboratory environment.

Handling:

- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)[\[4\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)
- Use only in a well-ventilated area or outdoors.
- Do not eat, drink, or smoke when using this product.[\[4\]](#)

Storage:

- Store in a tightly closed container.[\[1\]](#)[\[2\]](#)

- Keep in a cool, dry, and well-ventilated area.[\[1\]](#)
- Store away from incompatible substances, such as strong oxidizing agents.[\[5\]](#)

Emergency and First Aid Procedures

In the event of an exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Measures
Ingestion	If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Do NOT induce vomiting. Seek medical attention if irritation or symptoms occur. [1]
Inhalation	Move the person to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if a cough or other symptoms appear. [1]
Skin Contact	Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists. Wash clothing before reuse. [1]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation develops. [1]

Disposal Plan

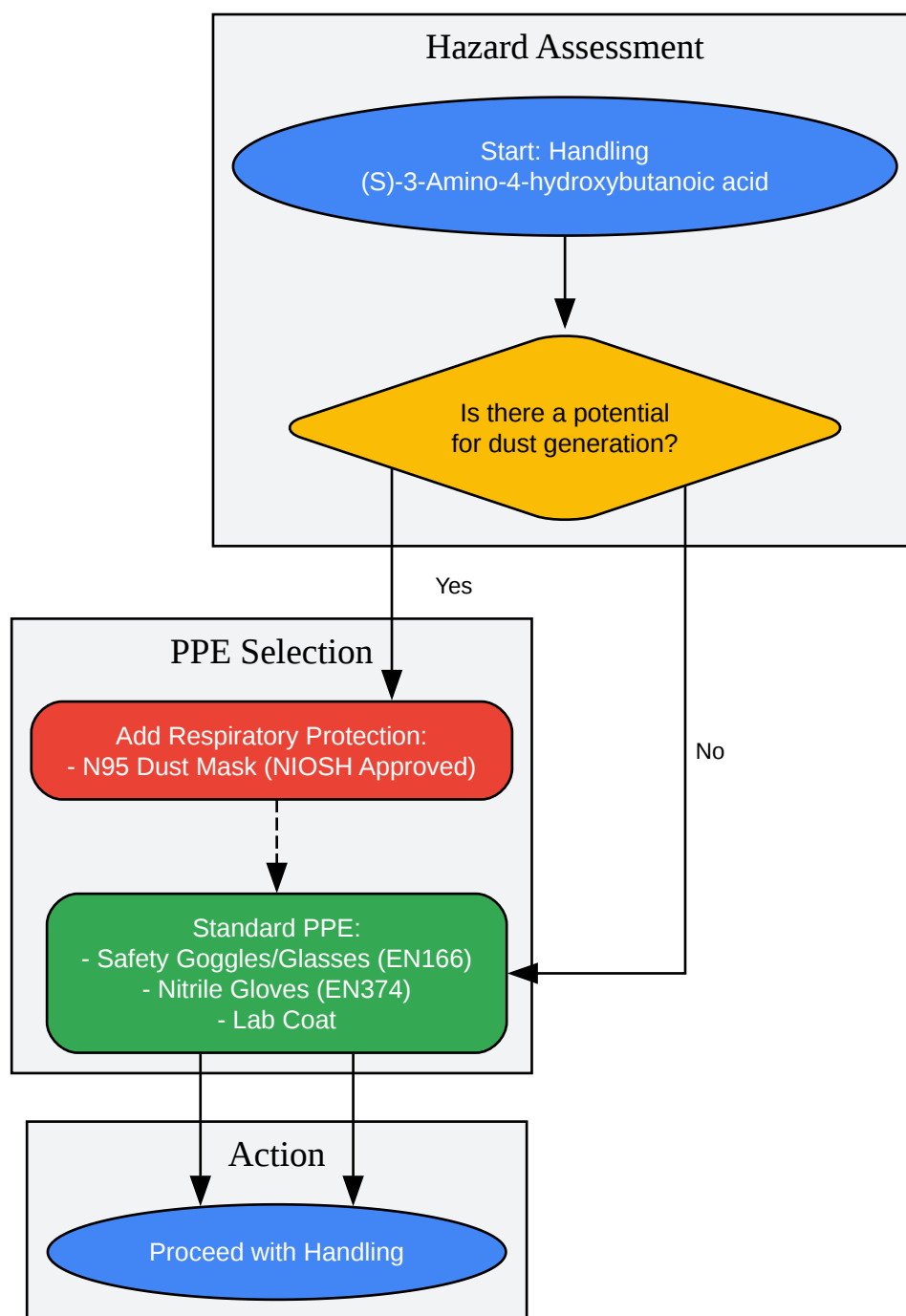
The disposal of **(S)-3-Amino-4-hydroxybutanoic acid** and its containers must be conducted in accordance with all applicable local, state, and federal regulations.

Disposal Protocol:

- Segregation: Keep chemical waste separate from other types of waste.
- Containerization: Use a designated, properly labeled, and sealed container for the chemical waste.
- Disposal: Dispose of the contents and the container at an approved waste disposal plant. Do not dispose of it down the drain or into the environment.^[4]
- Consult EHS: Contact your institution's Environmental Health and Safety (EHS) office for specific guidance on hazardous waste disposal procedures.^[6]

Logical Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate level of personal protective equipment when handling **(S)-3-Amino-4-hydroxybutanoic acid**.



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Caption: PPE selection workflow for handling **(S)-3-Amino-4-hydroxybutanoic acid**.

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